

An In-depth Technical Guide to 1,3-Dimethylpyrrolidin-2-one

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Compound of Interest

Compound Name: 1,3-Dimethylpyrrolidin-2-one

CAS No.: 19597-07-0

Cat. No.: B1295651

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This technical guide provides a comprehensive overview of **1,3-Dimethylpyrrolidin-2-one**, catering to researchers, scientists, and professionals in drug development. The document details the compound's properties, plausible synthetic approaches based on established chemical principles, and its place within the broader context of pyrrolidinone chemistry.

Core Compound Properties

1,3-Dimethylpyrrolidin-2-one, also known as 1,3-Dimethyl-2-oxopyrrolidine, is a substituted five-membered lactam. Its fundamental chemical and physical properties are summarized below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
CAS Number	19597-07-0
Molecular Formula	C ₆ H ₁₁ NO
Molecular Weight	113.16 g/mol
IUPAC Name	1,3-dimethylpyrrolidin-2-one
Synonyms	1,3-Dimethyl-2-oxopyrrolidine, 1,3-Dimethyl-2-pyrrolidinone
Appearance	Liquid (at standard conditions)
Purity	Typically >95% (commercial samples)

Historical Context and Discovery

While a specific historical account detailing the first synthesis and discovery of **1,3-Dimethylpyrrolidin-2-one** is not readily available in surveyed literature, its existence is rooted in the broader exploration of pyrrolidine and its derivatives. The pyrrolidine ring is a fundamental scaffold in numerous natural products and synthetic compounds with significant biological activity.^{[4][5]} Research into this class of compounds has been extensive, particularly in the field of medicinal chemistry, where the pyrrolidinone moiety serves as a key building block for various therapeutic agents.^{[4][5]}

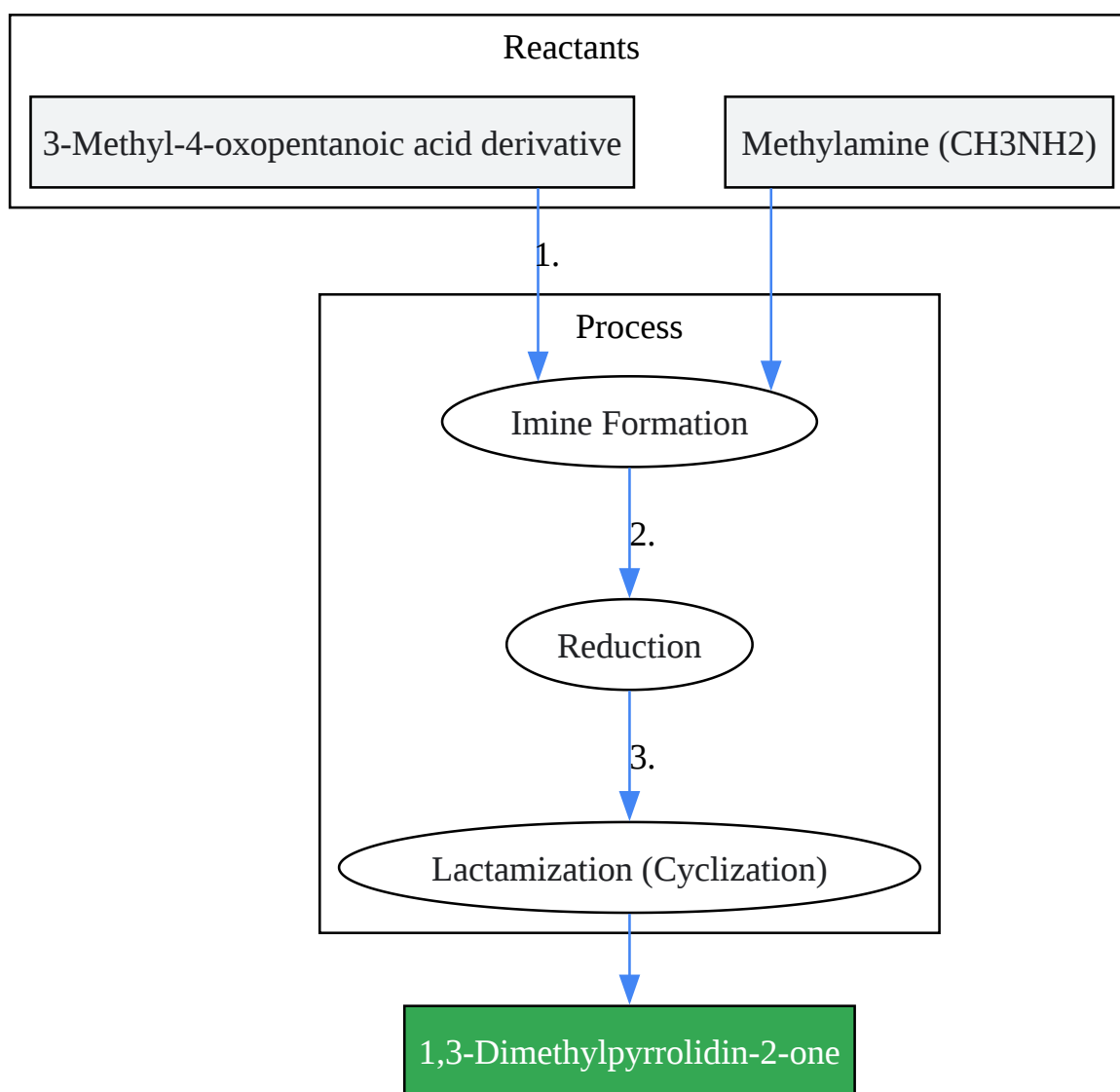
The development of synthetic methodologies for N-substituted and C-substituted pyrrolidinones has been a continuous effort in organic chemistry. These methods often involve cyclization reactions of amino acids, reductive amination of keto acids, or multicomponent reactions.^{[6][7]} The synthesis of **1,3-Dimethylpyrrolidin-2-one** would have emerged from the application of these general principles to create specifically substituted analogs for research and development purposes.

Plausible Synthetic Pathways

Given the absence of a specific documented first synthesis, this section outlines plausible and established methods for the synthesis of substituted pyrrolidin-2-ones, which could be adapted to produce **1,3-Dimethylpyrrolidin-2-one**.

Reductive Amination of a γ -Keto Acid Derivative

A common and versatile method for synthesizing N-substituted pyrrolidinones is the reductive amination of a γ -keto acid or its ester.^[6] For **1,3-Dimethylpyrrolidin-2-one**, this would involve the reaction of a 3-methyl-4-oxopentanoic acid derivative with methylamine, followed by cyclization.



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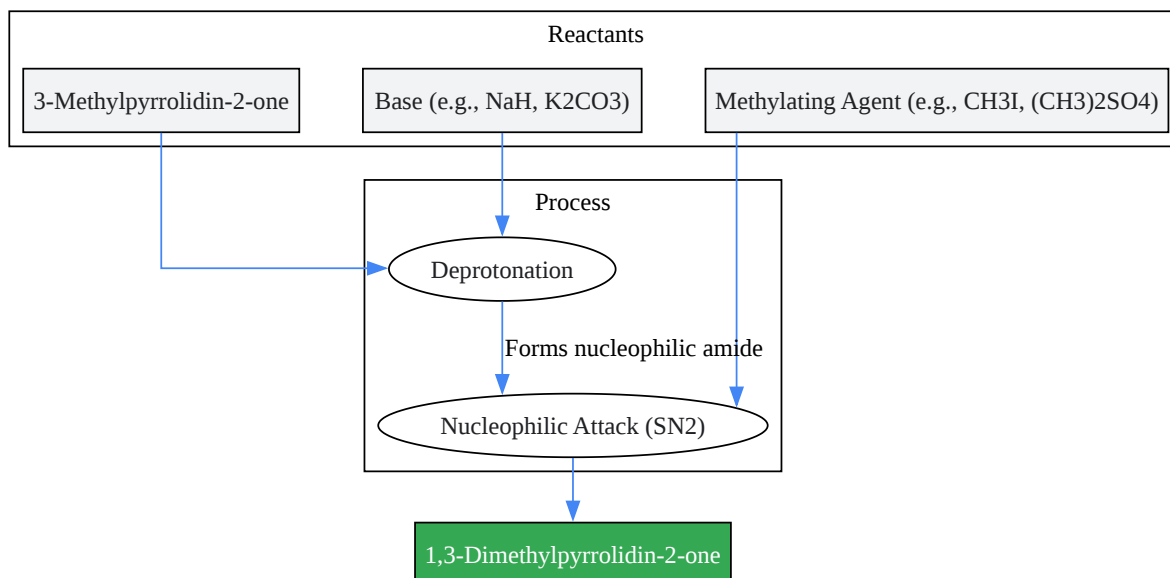
Caption: Reductive Amination Workflow for **1,3-Dimethylpyrrolidin-2-one** Synthesis.

Experimental Protocol (General):

- **Imine Formation:** A solution of a 3-methyl-4-oxopentanoic acid ester in a suitable solvent (e.g., methanol, ethanol) is treated with an equimolar amount of methylamine. The reaction is stirred at room temperature to facilitate the formation of the corresponding imine intermediate.
- **Reduction:** A reducing agent, such as sodium borohydride (NaBH_4) or sodium cyanoborohydride (NaBH_3CN), is added portion-wise to the reaction mixture. The reduction is typically carried out at a controlled temperature (e.g., $0\text{ }^\circ\text{C}$ to room temperature).
- **Lactamization (Cyclization):** Upon completion of the reduction, the reaction mixture is acidified, and the solvent is removed under reduced pressure. The resulting amino acid is then heated, often in a high-boiling solvent like toluene or xylene, to induce intramolecular cyclization (lactamization) to form the pyrrolidinone ring.
- **Purification:** The final product is purified by distillation or column chromatography.

N-Alkylation of 3-Methylpyrrolidin-2-one

Another straightforward approach is the N-alkylation of a pre-existing pyrrolidinone ring. In this case, 3-methylpyrrolidin-2-one would be the starting material.



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Caption: N-Alkylation Workflow for **1,3-Dimethylpyrrolidin-2-one** Synthesis.

Experimental Protocol (General):

- **Deprotonation:** 3-Methylpyrrolidin-2-one is dissolved in an aprotic solvent (e.g., tetrahydrofuran, dimethylformamide). A strong base, such as sodium hydride (NaH), is added portion-wise at a low temperature (e.g., 0 °C) to deprotonate the amide nitrogen.
- **N-Alkylation:** A methylating agent, such as methyl iodide (CH₃I) or dimethyl sulfate ((CH₃)₂SO₄), is added to the reaction mixture. The reaction is allowed to warm to room temperature and stirred until completion.
- **Work-up and Purification:** The reaction is quenched with water, and the product is extracted with an organic solvent. The organic layer is washed, dried, and concentrated. The crude product is then purified by distillation or chromatography.

Characterization Data

The structural confirmation of **1,3-Dimethylpyrrolidin-2-one** would rely on standard spectroscopic techniques. While the original characterization data is not available, a summary of expected data is provided below.

Technique	Expected Data
^1H NMR	Signals corresponding to the N-methyl group, the C3-methyl group, the proton at C3, and the methylene protons at C4 and C5.
^{13}C NMR	Resonances for the carbonyl carbon, the two methyl carbons, the methine carbon at C3, and the two methylene carbons at C4 and C5.
Mass Spectrometry	A molecular ion peak corresponding to the molecular weight of the compound ($m/z = 113.16$).
Infrared (IR) Spectroscopy	A strong absorption band characteristic of the amide carbonyl group ($\text{C}=\text{O}$) typically in the range of $1650\text{-}1700\text{ cm}^{-1}$.

Applications and Significance

The pyrrolidinone scaffold is of significant interest in drug discovery due to its ability to mimic a peptide bond and its favorable pharmacokinetic properties.^[4] Substituted pyrrolidinones are explored for a wide range of biological activities. While specific applications for **1,3-Dimethylpyrrolidin-2-one** are not extensively documented in the public domain, it serves as a valuable building block and a scaffold for the synthesis of more complex molecules in medicinal chemistry research. Its specific substitution pattern allows for the exploration of structure-activity relationships in various drug discovery programs.

In conclusion, while the specific historical discovery of **1,3-Dimethylpyrrolidin-2-one** remains elusive, its chemical properties and plausible synthetic routes are well-understood within the established principles of organic chemistry. It represents a simple yet important member of the

substituted pyrrolidinone family, a class of compounds with enduring significance in chemical and pharmaceutical research.

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References

- 1. scbt.com [scbt.com]
- 2. 1,3-Dimethylpyrrolidine-2-one | CymitQuimica [cymitquimica.com]
- 3. 1,3-Dimethylpyrrolidin-2-one | C₆H₁₁NO | CID 209257 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. BJOC - Experimental and theoretical studies on the synthesis of 1,4,5-trisubstituted pyrrolidine-2,3-diones [beilstein-journals.org]
- 5. Experimental and theoretical studies on the synthesis of 1,4,5-trisubstituted pyrrolidine-2,3-diones - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Synthesis and evaluation of the antioxidant activity of 3-pyrroline-2-ones: experimental and theoretical insights - PMC [pmc.ncbi.nlm.nih.gov]
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